

Essential Safety and Handling Protocols for Titanium(IV) Bromide

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Compound of Interest

Compound Name: Titanium(IV) bromide

Cat. No.: B1581479

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive compounds like **Titanium(IV) bromide** (TiBr₄). This document provides immediate and essential safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Chemical Identifier and Properties:

Property	Value
Chemical Name	Titanium(IV) bromide
Synonyms	Titanium tetrabromide, TiBr ₄
CAS Number	7789-68-6
Molecular Formula	TiBr ₄
Molecular Weight	367.5 g/mol
Appearance	Orange, low melting solid
Melting Point	39 °C / 102.2 °F[1]
Boiling Point	230 °C / 446 °F[1]
Density	3.25 g/cm ³ at 25 °C[2]

Hazard Identification and First Aid

Titanium(IV) bromide is a corrosive material that reacts violently with water.^{[1][2][3]} It can cause severe skin burns and serious eye damage.^{[1][2][4]} Inhalation of dust or fumes can also be harmful.

First Aid Measures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. ^[1] ^{[2][5]} Seek immediate medical attention. ^{[1][3][5]}
Skin Contact	Immediately remove all contaminated clothing and shoes. ^{[2][5]} Wash off with soap and plenty of water. ^{[1][2][5]} Seek immediate medical attention. ^{[1][3][5]}
Inhalation	Move the person to fresh air. ^{[1][2][5]} If not breathing, give artificial respiration. ^{[1][2][5]} Seek immediate medical attention. ^{[1][3][5]}
Ingestion	Do NOT induce vomiting. ^{[1][2][5]} Rinse mouth with water. ^[2] Call a physician immediately. ^{[1][3][5]}

Personal Protective Equipment (PPE)

When handling **Titanium(IV) bromide**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specifications
Eye/Face Protection	Chemical safety goggles or a full-face shield.[2] Must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene) inspected prior to use.[1][2] A lab coat or protective suit is required.[1][6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. [3] For large-scale use or in emergencies, a full-face supplied air respirator is recommended.[2]

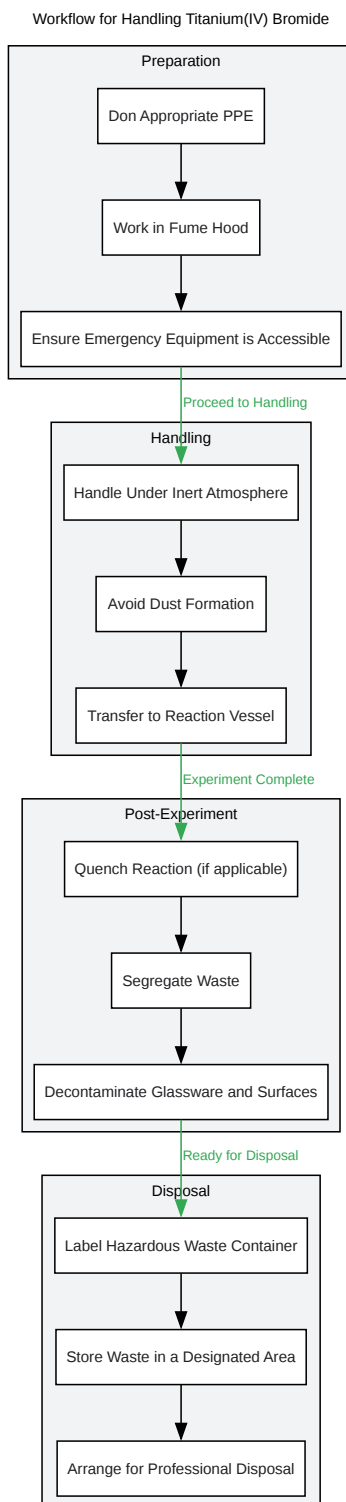
Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the integrity of the chemical.

Operational Plan:

- Preparation: Work in a well-ventilated area, such as a chemical fume hood.[2][3][6] Ensure an eyewash station and safety shower are readily accessible.[3]
- Handling: Handle under an inert gas like nitrogen or argon to prevent contact with moisture. [2][4] Avoid creating dust.[2][6] Use personal protective equipment at all times.[2][6]
- Storage: Store in a cool, dry, and well-ventilated place.[2][3] Keep the container tightly closed.[2][3] Store away from incompatible materials such as water, strong oxidizing agents, and strong bases.[3][5]

Experimental Workflow:



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Caption: A flowchart illustrating the key steps for safely handling **Titanium(IV) bromide**.

Accidental Release and Disposal

In the event of a spill, immediate and appropriate action is necessary to contain and clean up the material safely.

Spill Response:

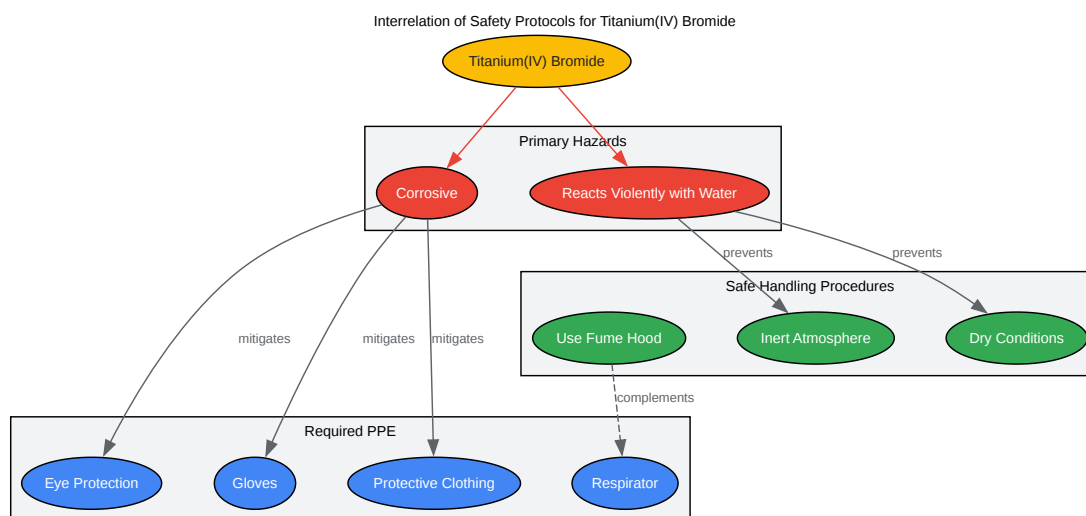
- Evacuate: Clear the area of all personnel.[6]
- Ventilate: Ensure adequate ventilation.
- Contain: Use dry sand, earth, or vermiculite to contain the spill.[6] Do not use water.[6]
- Collect: Carefully sweep or shovel the material into a suitable, labeled container for disposal. [2][6] Avoid creating dust.[2][6]

Disposal Plan:

All waste containing **Titanium(IV) bromide** must be treated as hazardous waste.[6]

- Collection: Collect all waste material in a designated, properly labeled, and sealed container. [2][6]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Dispose of the hazardous waste in accordance with all local, state, and federal regulations.[6] Contact a licensed professional waste disposal service. Contaminated packaging should be disposed of as unused product.[2]

Logical Relationship of Safety Measures:



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Caption: A diagram showing the relationship between hazards, PPE, and handling procedures.

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